

HPLC method for quantification of Corynoxine in plant extracts

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Corynoxine

Cat. No.: B1451005

[Get Quote](#)

An HPLC-based method is essential for the accurate quantification of **Corynoxine** in plant extracts, crucial for quality control, phytochemical research, and the development of herbal medicinal products. **Corynoxine**, a prominent tetracyclic oxindole alkaloid found in various species of the *Uncaria* genus (commonly known as Cat's Claw), has garnered significant interest for its neuroprotective and cardiovascular properties.[1][2][3] This application note provides a detailed, validated High-Performance Liquid Chromatography (HPLC) protocol for the reliable determination of **Corynoxine**.

The methodology is founded on the principles of reverse-phase chromatography, which separates compounds based on their polarity. This robust technique ensures high selectivity and sensitivity for the analysis of complex plant matrices. The protocol has been developed for researchers, scientists, and drug development professionals, providing comprehensive details on sample preparation, chromatographic conditions, and method validation in accordance with International Council for Harmonisation (ICH) guidelines.[4][5]

Experimental Protocols

Materials and Reagents

- Equipment:
 - HPLC system with UV or Photodiode Array (PDA) detector
 - Analytical balance (4-decimal places)

- Ultrasonic bath
- Vortex mixer
- Centrifuge
- Syringe filters (0.22 μm or 0.45 μm , PTFE or Nylon)
- Chemicals:
 - **Corynoxetine** reference standard ($\geq 98\%$ purity)
 - Acetonitrile (HPLC grade)[6]
 - Methanol (HPLC grade)[6]
 - Water (HPLC or ultrapure grade)
 - Formic acid (ACS grade or higher)[6]
- Plant Material:
 - Dried and powdered plant material (e.g., hooks and stems of *Uncaria rhynchophylla* or *Uncaria tomentosa*).

Sample Preparation: Ultrasonic-Assisted Extraction

The efficiency of extraction is significantly influenced by the particle size of the plant material.[7]

- Accurately weigh 1.0 g of the finely powdered, dried plant sample into a 50 mL conical tube.
- Add 25 mL of methanol (or 70% aqueous ethanol) to the tube.[7]
- Vortex the mixture for 1 minute to ensure thorough wetting of the plant material.
- Place the tube in an ultrasonic bath and sonicate for 30 minutes at controlled room temperature.
- Centrifuge the resulting mixture at 4000 rpm for 15 minutes.

- Carefully decant the supernatant into a clean tube.
- Filter the supernatant through a 0.22 µm syringe filter into an HPLC vial.
- Store the vial at 4°C until analysis.

Standard Solution Preparation

- Stock Solution (1000 µg/mL): Accurately weigh 10 mg of **Corynoxetine** reference standard and dissolve it in 10 mL of methanol in a volumetric flask.
- Working Standard Solutions: Perform serial dilutions of the stock solution with methanol to prepare a series of calibration standards at concentrations ranging from 1 to 100 µg/mL (e.g., 1, 5, 10, 25, 50, 100 µg/mL).

Chromatographic Conditions

The following table summarizes the optimized HPLC conditions for the quantification of **Corynoxetine**.

Table 1: HPLC Chromatographic Conditions

Parameter	Condition
Column	C18 Reverse-Phase Column (e.g., Agilent ZORBAX Eclipse Plus C18, 4.6 x 150 mm, 5 µm)[6]
Mobile Phase	A: 0.1% Formic Acid in WaterB: Acetonitrile[6][8]
Elution Mode	Isocratic: 35% B at a flow rate of 1.0 mL/minAlternatively, a gradient elution can be used for complex extracts.
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temperature	30°C
Detection Wavelength	245 nm (or determined by PDA detector)
Run Time	15 minutes

Method Validation Summary

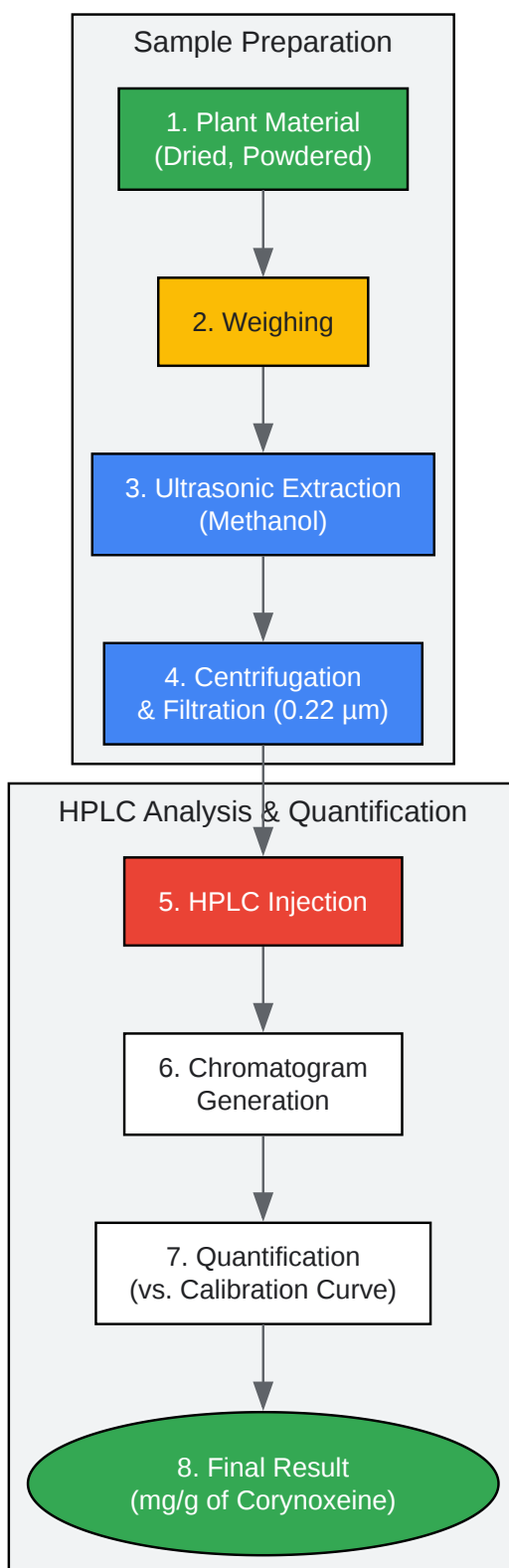
The described HPLC method has been validated according to ICH guidelines to ensure its suitability for the intended purpose.[4] Key validation parameters are summarized below.

Table 2: Method Validation Parameters and Typical Acceptance Criteria

Validation Parameter	Procedure	Typical Acceptance Criteria
Specificity	Compare chromatograms of a blank (solvent), standard, and plant extract sample.	The analyte peak should be free from interference from other components at its retention time.
Linearity	Construct a calibration curve with 5-6 concentrations across the expected range.	Correlation coefficient (r^2) $\geq$ 0.999.[9]
Accuracy (% Recovery)	Spike a pre-analyzed sample with known amounts of standard at three concentration levels (e.g., 80%, 100%, 120%).	Mean recovery should be within 98-102%.[5]
Precision (% RSD)	Repeatability (Intra-day): Analyze six replicate samples on the same day. Intermediate Precision (Inter-day): Analyze samples on three different days.	Relative Standard Deviation (RSD) $\leq$ 2.0%.[10]
Limit of Detection (LOD)	Determined based on a signal-to-noise ratio of 3:1.	The lowest concentration of analyte that can be reliably detected.
Limit of Quantification (LOQ)	Determined based on a signal-to-noise ratio of 10:1.	The lowest concentration of analyte that can be quantified with acceptable precision and accuracy.
Robustness	Introduce small, deliberate variations to method parameters (e.g., $\pm 2\%$ mobile phase composition, $\pm 2^\circ\text{C}$ column temperature).[11]	RSD of results should remain $\leq$ 2.0%.

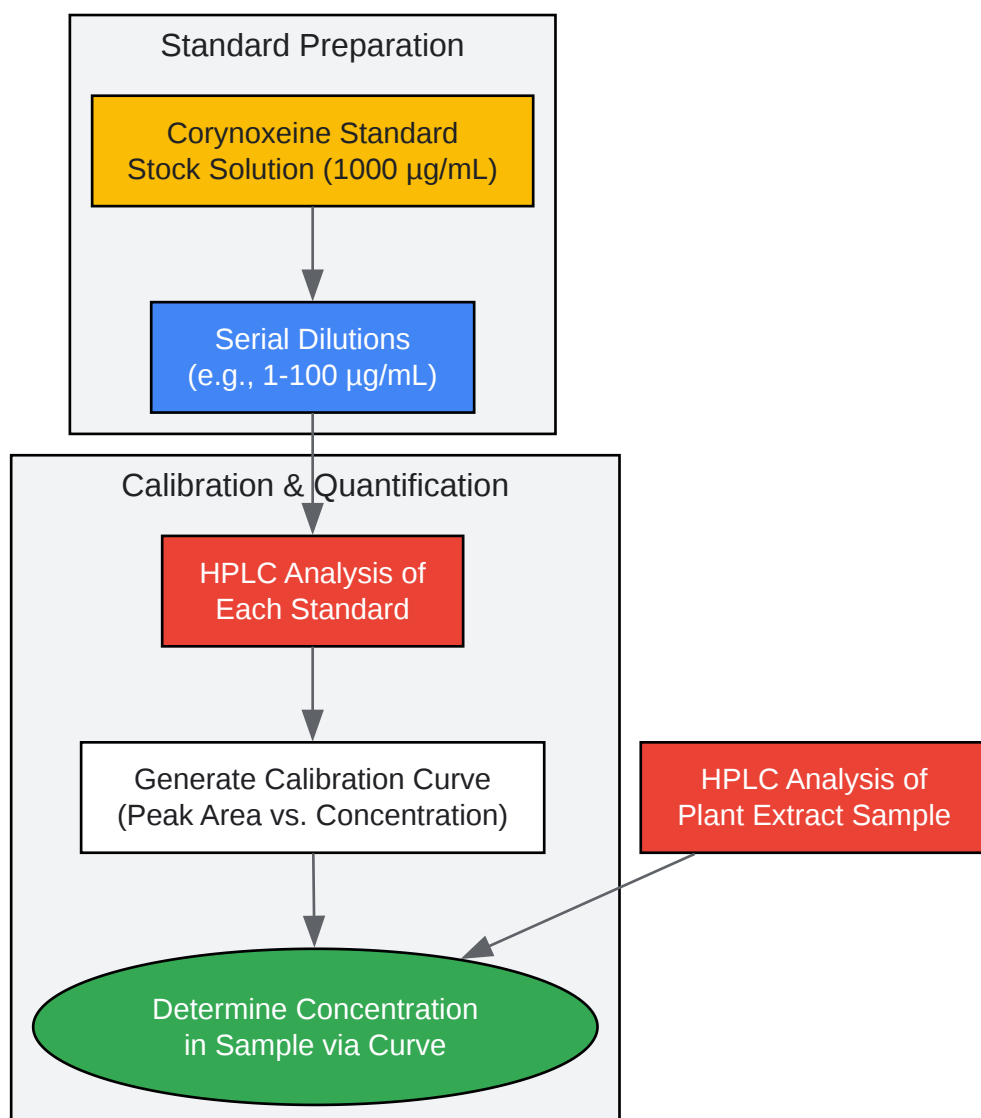
Visual Workflow and Diagrams

The following diagrams illustrate the key processes involved in the quantification of **Corynoxetine**.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for **Corynoxetine** quantification.



[Click to download full resolution via product page](#)

Caption: Logic diagram for calibration and quantification.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Alkaloid constituents from *Uncaria rhynchophylla* and their anti-inflammatory activity [yndxxb.ynu.edu.cn]
- 2. Properties, Pharmacology, and Pharmacokinetics of Active Indole and Oxindole Alkaloids in *Uncaria Hook* - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Corynoxene isolated from the hook of *Uncaria rhynchophylla* inhibits rat aortic vascular smooth muscle cell proliferation through the blocking of extracellular signal regulated kinase 1/2 phosphorylation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Steps for HPLC Method Validation | Pharmaguideline [pharmaguideline.com]
- 5. sdiopr.s3.ap-south-1.amazonaws.com [sdiopr.s3.ap-south-1.amazonaws.com]
- 6. Development of a novel UHPLC-MS/MS method for the quantification of corynoxene: Application to pharmacokinetics and tissue distribution studies in normal and chronic unpredictable mild stress-induced depression rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. HPLC Analysis, Optimization of Extraction Conditions and Biological Evaluation of *Corylopsis coreana* Uyeki Flos - PMC [pmc.ncbi.nlm.nih.gov]
- 10. ijpsjournal.com [ijpsjournal.com]
- 11. phcogres.com [phcogres.com]
- To cite this document: BenchChem. [HPLC method for quantification of Corynoxene in plant extracts]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1451005#hplc-method-for-quantification-of-corynoxene-in-plant-extracts]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com